

A Technical Guide to the Thermal Properties of 4-Methoxyphenylboronic Acid

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Compound of Interest

Compound Name: 4-Methoxyphenylboronic acid

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This technical guide provides a comprehensive overview of the thermal stability and melting point of **4-Methoxyphenylboronic acid** (4-MeO-PBA), a vital reagent in synthetic chemistry, particularly in Suzuki-Miyaura cross-coupling reactions. Understanding the thermal properties of this compound is critical for its proper storage, handling, and application in various chemical processes, ensuring reaction efficiency and purity of the final products.

Core Properties of 4-Methoxyphenylboronic Acid

4-Methoxyphenylboronic acid is a white to light beige crystalline powder.^[1] Its stability is a key consideration for its use in laboratory and industrial settings.

Melting Point

The melting point of **4-Methoxyphenylboronic acid** is a key indicator of its purity. Multiple sources report a melting point in the range of 204-206 °C.^{[1][2][3][4][5][6]} Some suppliers provide a slightly higher range of 208-210 °C for their specific grade of the compound.^[7] It is important to note that for boronic acids, the observed melting point can sometimes be more indicative of dehydration or decomposition rather than a true melt.

Table 1: Reported Melting Points of **4-Methoxyphenylboronic Acid**

Melting Point Range (°C)	Reference(s)
204-206	[1] [2] [3] [4] [5] [6]
208-210	[7]

Thermal Stability

While specific thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) data for **4-Methoxyphenylboronic acid** is not readily available in the public domain, general knowledge of arylboronic acids provides insight into its thermal behavior. Arylboronic acids are known to be susceptible to thermal dehydration, where three molecules of the boronic acid can condense to form a cyclic boroxine (anhydride). This process can occur upon heating and may precede or coincide with melting.

Furthermore, some arylboronic acids can be unstable and may decompose at elevated temperatures or even at room temperature over time. To enhance stability for storage and certain applications, arylboronic acids can be converted into more stable derivatives such as boronic esters or potassium aryltrifluoroborate salts. For routine use, it is recommended to store **4-Methoxyphenylboronic acid** in a cool, dark, and dry place.[\[4\]](#)[\[8\]](#)

Experimental Protocols

Accurate determination of the thermal properties of **4-Methoxyphenylboronic acid** relies on standardized experimental procedures.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. For **4-Methoxyphenylboronic acid**, a capillary melting point method is typically employed.

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **4-Methoxyphenylboronic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[\[9\]](#)

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.[\[6\]](#)
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[\[6\]](#)
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the start of the melting range, and the temperature at which the entire sample becomes liquid is the end of the range.[\[9\]](#)[\[10\]](#)

Thermogravimetric Analysis (TGA)

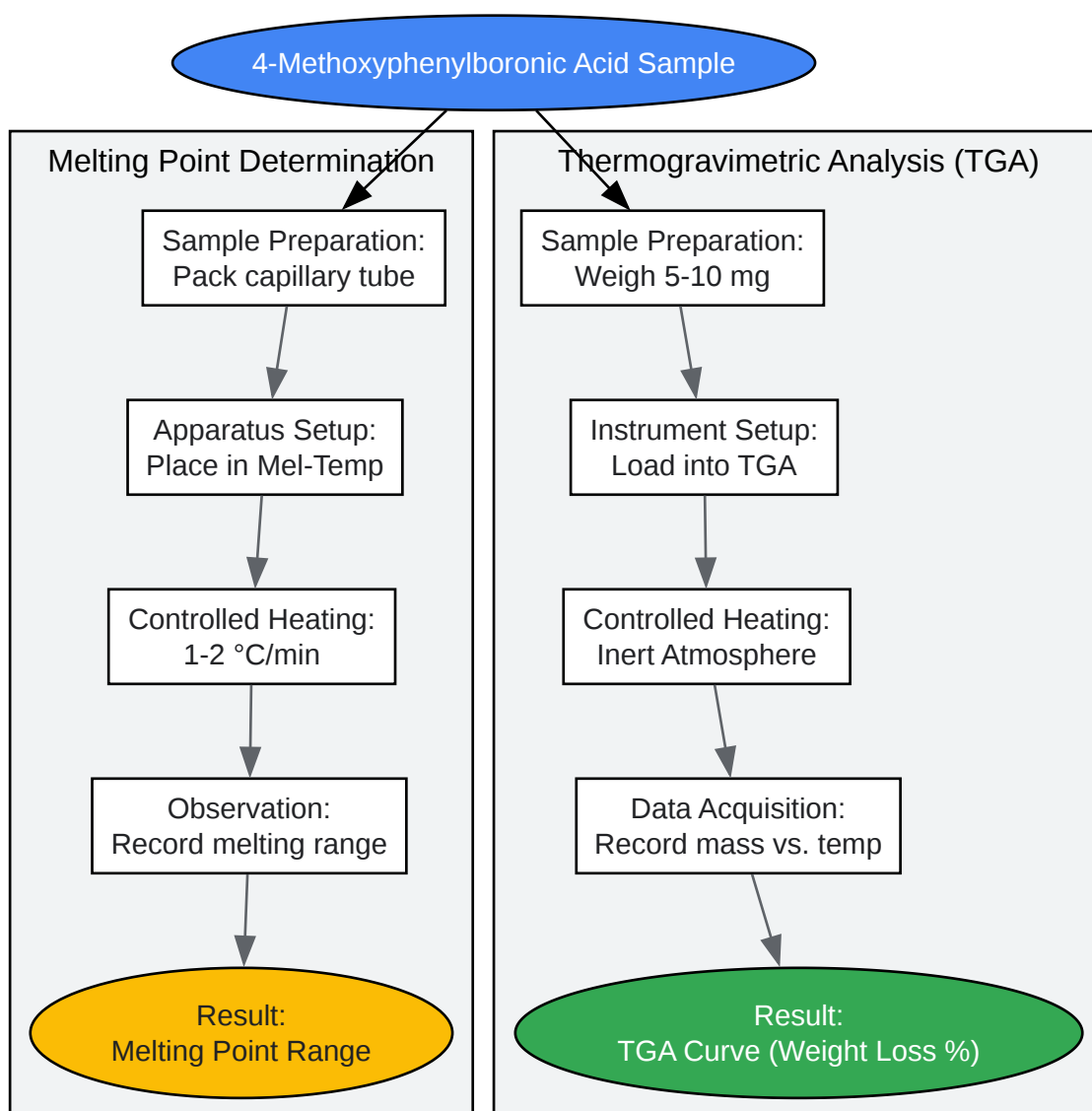
Thermogravimetric analysis is a technique used to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This analysis can provide information on thermal stability and decomposition temperatures.

General Methodology:

- **Instrument Setup:** A thermogravimetric analyzer is used, which includes a high-precision balance and a furnace.[\[11\]](#)
- **Sample Loading:** A small, accurately weighed sample of **4-Methoxyphenylboronic acid** (typically 5-10 mg) is placed in a sample pan.[\[12\]](#)
- **Experimental Conditions:** The furnace is programmed to heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere, usually an inert gas like nitrogen, to prevent oxidation.[\[13\]](#)
- **Data Acquisition:** The instrument continuously records the sample's mass as the temperature increases. The resulting data is plotted as a TGA curve, showing the percentage of weight loss versus temperature.[\[13\]](#)

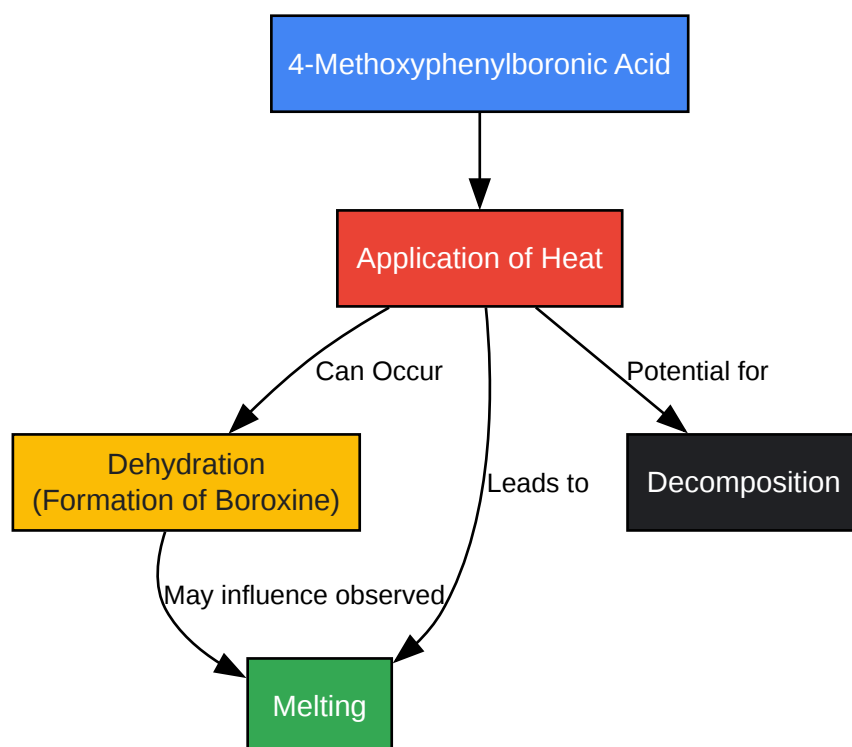
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of experiments to characterize the thermal properties of **4-Methoxyphenylboronic acid**.



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Caption: Workflow for determining thermal properties.



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Caption: Thermal behavior of **4-Methoxyphenylboronic acid**.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. guidechem.com [guidechem.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Substituent effects and pH profiles for stability constants of arylboronic acid diol esters. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 5. 4-Methoxyphenylboronic acid = 95.0 5720-07-0 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. orgchemboulder.com [orgchemboulder.com]

- 7. 7294-51-1 CAS MSDS (4-Methoxyphenyl boronic acid anhydride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. 4-Methoxyphenylboronic acid | 5720-07-0 [chemicalbook.com]
- 9. 4-Methoxyphenylboronic acid, 97%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 10. 4-Methoxyphenylboronic Acid 5720-07-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. pub-mediabox-storage.rxweb-prd.com [pub-mediabox-storage.rxweb-prd.com]
- 12. 309480010 [thermofisher.com]
- 13. 3-(Hydroxymethyl)-4-methoxyphenylboronic Acid 908142-03-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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